

# Application Note: Spectrophotometric Determination of Ammonia Using the Salicylate Method

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## Compound of Interest

Compound Name: Ammonium salicylate

Cat. No.: B145823

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## Abstract

This document provides a detailed protocol for the quantitative determination of ammonia ( $\text{NH}_3$ ) and ammonium ions ( $\text{NH}_4^+$ ) in aqueous samples using the salicylate method. This colorimetric assay is a modification of the Berthelot reaction, offering a safer alternative to the traditional phenol-based method.<sup>[1][2]</sup> In an alkaline medium, ammonia reacts with salicylate and a chlorine source to form a blue-green indophenol dye. The intensity of the resulting color, which is directly proportional to the ammonia concentration, is measured using a spectrophotometer.<sup>[3][4]</sup> This application note is intended for researchers, scientists, and drug development professionals requiring a reliable and sensitive method for ammonia quantification.

## Principle of the Method

The salicylate method is based on the Berthelot reaction, which involves three primary steps:

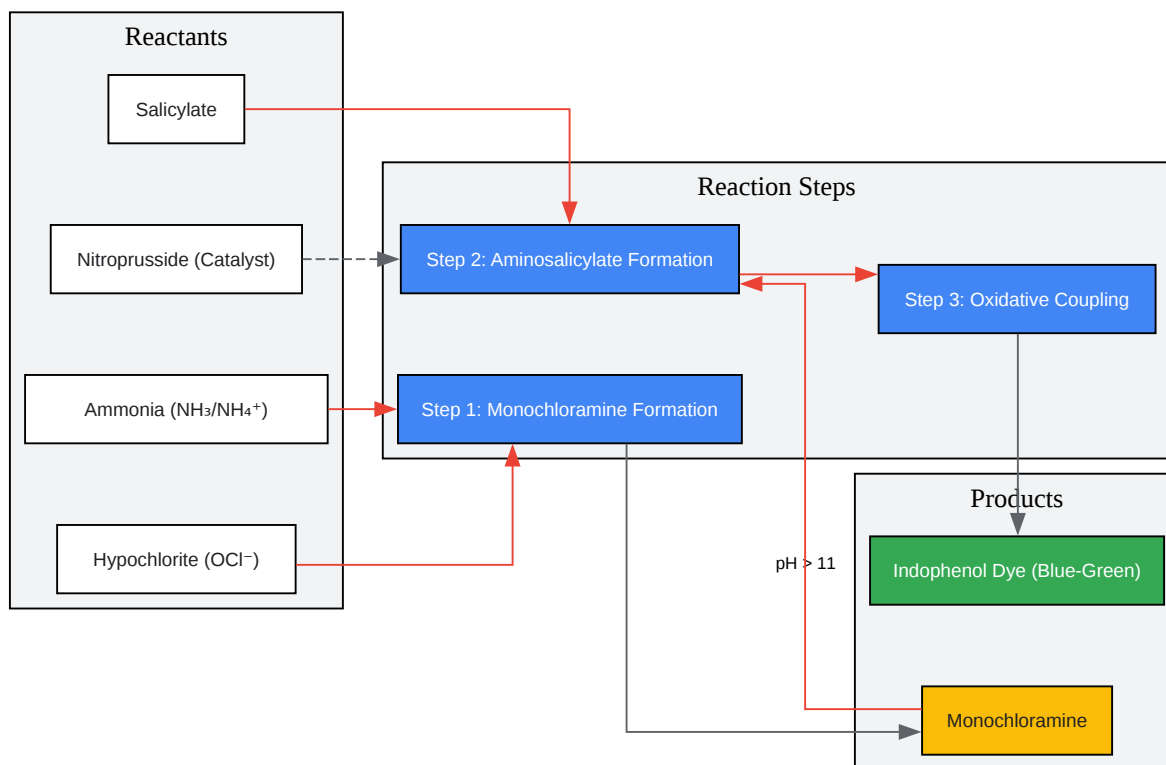
- **Monochloramine Formation:** In an alkaline solution, ammonia reacts with hypochlorite ( $\text{OCl}^-$ ) to form monochloramine ( $\text{NH}_2\text{Cl}$ ).<sup>[3][5]</sup>
- **Aminosalicylate Formation:** The monochloramine then reacts with two salicylate molecules.<sup>[3]</sup> This reaction is catalyzed by sodium nitroprusside (also known as sodium nitroferricyanide).<sup>[3][6][7]</sup>

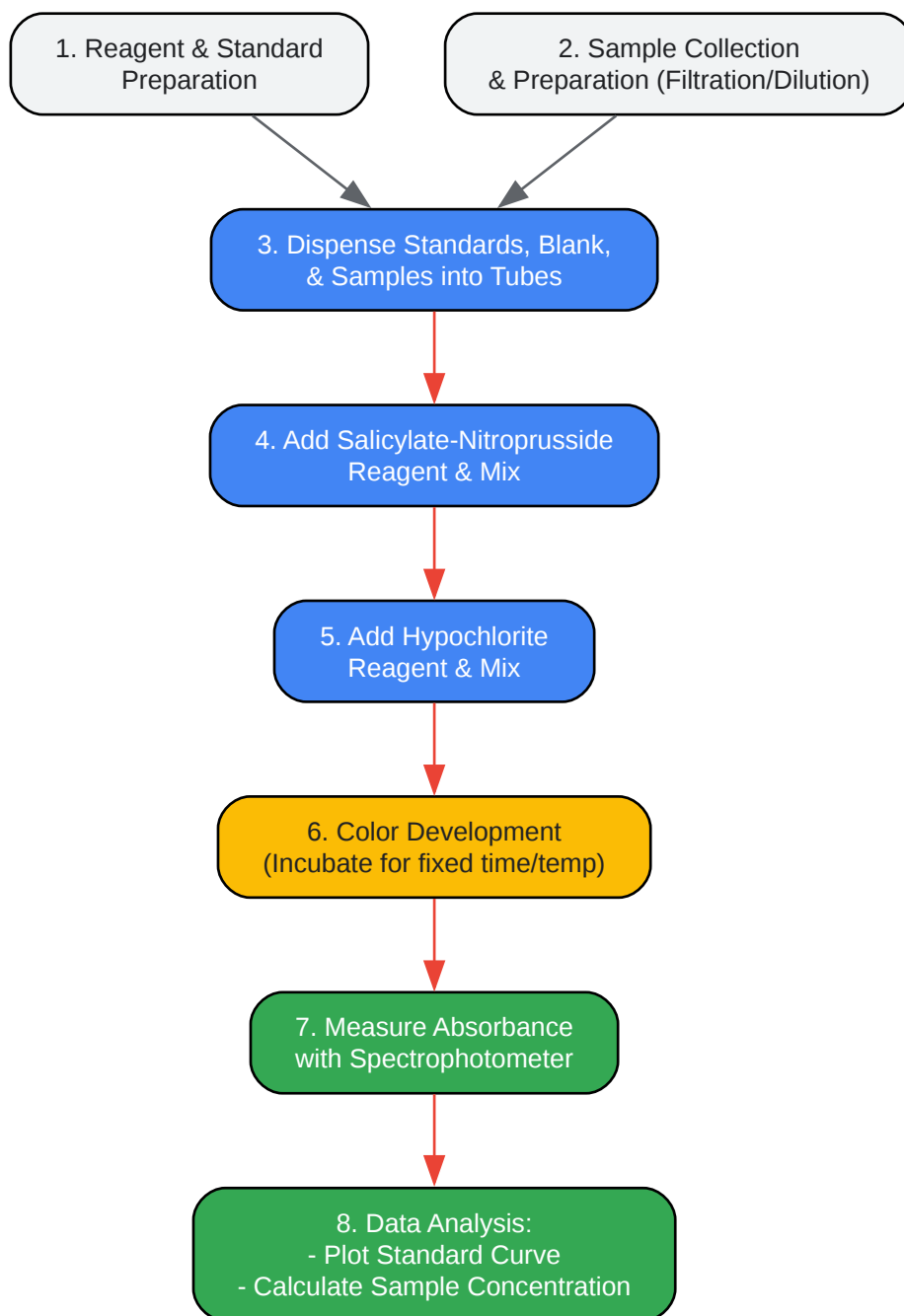
- Indophenol Formation: The intermediate product undergoes oxidative coupling to form a blue-colored indophenol analogue.<sup>[3][4]</sup> The final solution typically appears green due to the yellow color of the excess nitroprusside catalyst.<sup>[3]</sup>

The absorbance of the final colored solution is measured at a wavelength between 660 nm and 697 nm.<sup>[4][7][8]</sup>

## Chemical Reaction Pathway

The reaction sequence for the formation of the indophenol dye is illustrated below. The process involves the initial formation of monochloramine, followed by its reaction with salicylate, and subsequent oxidative coupling catalyzed by nitroprusside to form the final colored product.<sup>[5][9][10][11]</sup>





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